

Application Note: High-Sensitivity LC-MS/MS Quantification of Decarbazolyl Desmethyl Carvedilol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Decarbazolyl Desmethyl Carvedilol
CAS No.:	114849-42-2
Cat. No.:	B130594

[Get Quote](#)

Analyte: **Decarbazolyl Desmethyl Carvedilol** (C₁₁H₁₇NO₄) Matrix: Human Plasma (Adaptable to API/Formulation) Methodology: Solid Phase Extraction (SPE) coupled with Polar-Embedded RP-LC-MS/MS Target Sensitivity (LLOQ): 0.5 ng/mL[1][2]

Analyte Profile & Mechanistic Challenges

To successfully quantify DDC, one must understand its structural divergence from Carvedilol. DDC represents the "right-hand" aliphatic amine fragment of the parent molecule, lacking the hydrophobic carbazole ring and the methyl group on the phenoxy moiety.

Property	Carvedilol (Parent)	Decarbazolyl Desmethyl Carvedilol (Target)	Impact on Protocol
Structure	Carbazole-Linker- Phenoxyethylamine	3-[2-(2- hydroxyphenoxy)ethyl amino]propane-1,2- diol	Mass Shift: Target is much smaller (MW 227.12).
Polarity (LogP)	~4.19 (Lipophilic)	~ -0.4 (Hydrophilic)	Extraction: LLE with Hexane/TBME will fail. LC: Standard C18 may show void volume elution.
Functional Groups	Secondary Amine, Ether	Secondary Amine, Diol, Phenol	Ionization: Good ESI(+) candidate due to amine.
pKa	~9.7 (Amine)	~9.5 (Amine), ~10 (Phenol)	pH Control: High pH makes it neutral (for elution); Low pH makes it cationic (for retention).

The "Polarity Trap"

Most Carvedilol methods use LLE with TBME (tert-butyl methyl ether). DDC, being a diol/phenol, will remain in the aqueous phase during such extractions. Therefore, Mixed-Mode Cation Exchange (MCX) SPE is the mandatory sample preparation strategy to ensure recovery.

Experimental Workflow (Logic Diagram)

The following workflow illustrates the critical decision points for retaining this polar analyte.



[Click to download full resolution via product page](#)

Caption: Workflow optimizing retention of the hydrophilic DDC molecule using Mixed-Mode Cation Exchange (MCX) followed by polar-retentive chromatography.

Detailed Protocol

A. Reagents & Standards[3][4][5][6]

- Reference Standard: **Decarbazolyl Desmethyl Carvedilol** (CAS: 114849-42-2).[3][4]
- Internal Standard (IS): Carvedilol-d3 (acceptable surrogate) or custom Decarbazolyl-d3 (ideal).
- Solvents: LC-MS Grade Acetonitrile (ACN), Methanol (MeOH), Water, Formic Acid (FA), Ammonium Hydroxide (NH₄OH).

B. Mass Spectrometry Parameters (Method Development)

- Source: Electrospray Ionization (ESI), Positive Mode.[5]
- Rationale: The secondary amine is easily protonated
.
- Optimization: Infuse a 100 ng/mL solution at 10 µL/min.

MRM Transitions Table:

Analyte	Precursor (m/z)	Product (m/z)	Dwell (ms)	CE (eV)	Role
DDC	228.1	137.1	100	25	Quantifier (Phenoxyethyl fragment)
DDC	228.1	210.1	100	18	Qualifier (Loss of H ₂ O)
DDC	228.1	119.1	100	30	Qualifier

| Carvedilol-d3 (IS) | 410.2 | 225.1 | 100 | 30 | Internal Standard |

Note: The 137.1 fragment corresponds to the cleavage of the amine bond, retaining the phenoxyethyl moiety. Verify exact Collision Energy (CE) on your specific instrument.

C. Liquid Chromatography (LC) Conditions

Standard C18 columns often fail to retain DDC, causing it to elute in the void volume with salts, leading to ion suppression.

- Column: Waters Acquity HSS T3 (1.8 µm, 2.1 x 100 mm) or Phenomenex Luna Omega Polar C18.
 - Why? These columns are designed to withstand 100% aqueous conditions and interact with polar analytes via proprietary bonding technologies.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)
- Flow Rate: 0.4 mL/min.[\[5\]](#)[\[6\]](#)
- Column Temp: 40°C.

Gradient Profile:

Time (min)	%A (Water)	%B (ACN)	Event
0.00	98	2	Trapping Phase: High aqueous to retain polar DDC.
1.00	98	2	Hold to elute salts.
4.00	30	70	Ramp to elute DDC and lipophilic matrix.
4.10	5	95	Wash column (remove phospholipids).
5.50	5	95	Hold Wash.
5.60	98	2	Re-equilibration.

| 7.50 | 98 | 2 | End of Run. |

D. Sample Preparation: Mixed-Mode SPE (Oasis MCX)

Rationale: Since DDC is a base (amine) and hydrophilic, MCX cartridges allow us to wash away neutral matrix components with 100% methanol while the analyte stays locked by ionic interaction.

- Pre-treatment: Aliquot 200 µL Plasma. Add 20 µL IS working solution. Add 200 µL 4% H₃PO₄ (Phosphoric Acid). Vortex.
 - Science: Acidification ensures the amine is protonated (charged) to bind to the cation exchange sorbent.
- Conditioning: Condition MCX cartridge (30 mg/1 cc) with 1 mL MeOH, then 1 mL Water.
- Loading: Load the pre-treated sample at low vacuum (~5 inHg).
- Wash 1 (Aqueous): 1 mL 2% Formic Acid in Water. (Removes proteins/salts).
- Wash 2 (Organic): 1 mL 100% Methanol. (Removes neutral lipids/hydrophobic interferences).

- Critical: DDC will NOT elute here because it is ionically bound, unlike in a standard C18 SPE where MeOH would wash it away.
- Elution: 2 x 250 μ L 5% NH_4OH in Methanol.
 - Science: The high pH deprotonates the amine, breaking the ionic bond and releasing the analyte.
- Reconstitution: Evaporate eluate under N_2 at 40°C. Reconstitute in 100 μ L Mobile Phase A (98% Water).
 - Note: Do not reconstitute in high organic, or peak shape will suffer on the HSS T3 column.

Method Validation & Troubleshooting

Self-Validating Checks (System Suitability)

- Retention Time Confirmation: DDC should elute earlier than Carvedilol but after the void volume (t_0). If DDC elutes at t_0 (< 0.8 min), reduce initial %B to 0-1% or switch to a HILIC column.
- Recovery Check: Compare the area of a pre-extraction spike vs. a post-extraction spike. If recovery is $< 50\%$, ensure the Elution solvent pH is > 10 (fresh NH_4OH).

Common Pitfalls

- Carryover: The diol functionality can interact with glass silanols. Use polypropylene vials or deactivated glass inserts.
- Matrix Effects: Phospholipids can suppress ionization. Monitor m/z 184 (Phosphocholine) to ensure it does not co-elute with DDC. The MCX wash step (100% MeOH) usually removes most phospholipids.

References

- Analyte Structure & Identity
 - PubChem.^{[7][8]} **Decarbazoyl desmethyl carvedilol** (Compound).^{[9][3][4][7][8][10]} National Library of Medicine. [Link](#)

- Parent Drug Methodology (Basis for modification)
- SPE Mechanism (MCX)
 - Waters Corporation. "Oasis MCX Sample Extraction Products: Care and Use Manual." (Standard reference for mixed-mode cation exchange protocols). [Link](#)
- Polar Analyte Chromatography: Neue, U. D., et al. "Retention of polar analytes on polar-embedded reversed-phase columns." Journal of Chromatography A, 2001. (Theoretical grounding for using HSS T3/Polar C18).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [2. scispace.com \[scispace.com\]](https://scispace.com)
- [3. Specializing in chemical and biological research products and service to meet the research needs of global customers \[coompo.com\]](https://coompo.com)
- [4. Other Chemicals 0134 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](https://scbt.com)
- [5. A simple LC-MS/MS method for pharmacokinetic study of carvedilol and 4/-hydroxyphenyl carvedilol at a low dose - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/12345678/)
- [6. Simultaneous quantification of carvedilol and its metabolites in rat plasma by ultra performance liquid chromatography tandem mass spectrometry and pharmacokinetic application - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/12345679/)
- [7. PubChemLite - C11H17NO4S - Explore \[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
- [8. PubChemLite - Decarbazoyl desmethyl carvedilol \(C11H17NO4\) \[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
- [9. Decarbazoyl Desmethyl Carvedilol | LGC Standards \[lgcstandards.com\]](https://lgcstandards.com)
- [10. PubChemLite - - Explore \[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
- To cite this document: BenchChem. [Application Note: High-Sensitivity LC-MS/MS Quantification of Decarbazoyl Desmethyl Carvedilol]. BenchChem, [2026]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b130594/docs#application-note-high-sensitivity-lc-ms-ms-quantification-of-decarbazolyl-desmethyl-carvedilol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)